

# GNE-9605 LRRK2 Inhibition Assay: Application Notes and Protocols

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## Compound of Interest

Compound Name: GNE-9605

Cat. No.: B612098

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## Abstract

Leucine-rich repeat kinase 2 (LRRK2) is a key therapeutic target in the study of Parkinson's disease. **GNE-9605** is a potent and selective inhibitor of LRRK2, demonstrating significant potential in preclinical studies. These application notes provide detailed protocols for biochemical and cellular assays to characterize the inhibitory activity of **GNE-9605** on LRRK2. The included methodologies, data presentation, and visual diagrams are intended to guide researchers in the accurate assessment of **GNE-9605** and other potential LRRK2 inhibitors.

## Introduction

Mutations in the LRRK2 gene are one of the most common genetic causes of both familial and sporadic Parkinson's disease. The resulting LRRK2 protein exhibits increased kinase activity, leading to neuronal toxicity. Therefore, the inhibition of LRRK2 kinase activity is a promising therapeutic strategy. **GNE-9605** has emerged as a highly potent, selective, and brain-penetrant LRRK2 inhibitor.<sup>[1][2]</sup> This document outlines detailed protocols for assessing the inhibitory effect of **GNE-9605** on LRRK2 kinase activity, focusing on biochemical and cellular assays that measure LRRK2 autophosphorylation.

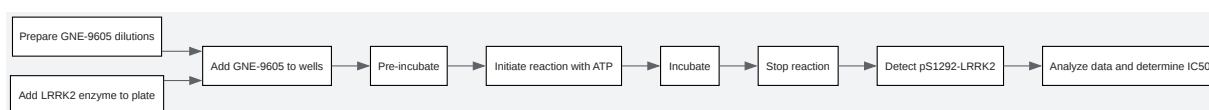
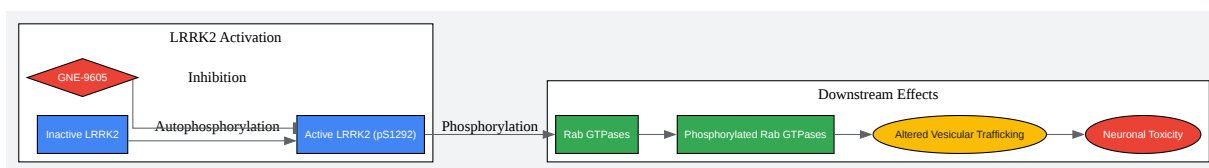
## Data Presentation

### GNE-9605 Potency and Pharmacokinetics

Parameter	Value	Reference
Biochemical IC50	18.7 nM	[3][4]
Cellular IC50	19 nM	[3][5]
Ki	2 nM	[3][5]
Mechanism of Action	Inhibition of LRRK2 Ser1292 autophosphorylation	[3][4]
Oral Bioavailability (Rat)	90%	[5][6]

## Signaling Pathway

The LRRK2 signaling pathway is complex, involving multiple domains and interacting proteins. A key event in LRRK2 activation is its autophosphorylation at multiple sites, including Serine 1292. Activated LRRK2, in turn, phosphorylates a number of downstream substrates, such as Rab GTPases, influencing vesicular trafficking and other cellular processes. **GENE-9605** exerts its inhibitory effect by blocking the kinase activity of LRRK2, thereby preventing its autophosphorylation and the subsequent phosphorylation of its substrates.





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## References

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